

Acid Red 35 as a Fluorescent Dye in Research: A Technical Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 35

Cat. No.: B1266041

[Get Quote](#)

Despite its classification as a fluorescent dye by some commercial suppliers, a comprehensive review of scientific literature and technical databases reveals a significant lack of publicly available data on the specific fluorescent properties and research applications of **Acid Red 35** (C.I. 18065). This technical guide addresses the current state of knowledge and provides a broader context on the fluorescence of azo dyes for researchers, scientists, and drug development professionals.

Physicochemical Properties of Acid Red 35

Acid Red 35 is a synthetic monoazo dye. Basic identifying information is summarized in the table below.

Property	Value	Reference
C.I. Name	Acid Red 35	[1]
C.I. Number	18065	[1]
CAS Number	6441-93-6	[1]
Molecular Formula	C ₁₉ H ₁₅ N ₃ Na ₂ O ₈ S ₂	[1]
Molecular Weight	523.45 g/mol	[1]
Chemical Class	Single Azo	

Fluorescence Properties: A Data Gap

Extensive searches for quantitative data regarding the fluorescent properties of **Acid Red 35** have yielded no specific results. Key photophysical parameters, including excitation and emission maxima, molar absorptivity (extinction coefficient), fluorescence quantum yield, and fluorescence lifetime, are not documented in peer-reviewed scientific literature or publicly accessible databases.

Commercial suppliers that list **Acid Red 35** sometimes categorize it as a "fluorescent dye"; however, they do not provide any accompanying analytical data. Notably, one major supplier explicitly states that they do not collect analytical data for this particular product.

The Context of Azo Dyes and Fluorescence

The absence of fluorescence data for **Acid Red 35** may be understood within the broader context of azo dyes. The defining feature of this class of compounds is the presence of one or more azo groups ($-N=N-$). This group, while responsible for the strong coloration of these dyes, is also known to be a fluorescence quencher.

Research indicates that many azo dyes are either non-fluorescent or exhibit very weak fluorescence. The azo bond can promote non-radiative decay pathways, which compete with and often dominate over radiative decay (fluorescence). However, it is possible to synthesize fluorescent azo dyes through specific chemical modifications. For instance, the incorporation of a boron-complexing moiety can restrict the rotation of the azo group and lead to significant fluorescence enhancement. Studies on other azo dyes, such as Acid Yellow 17, have reported fluorescence, but these properties are highly specific to the molecular structure.

Hypothetical Experimental Considerations

While no established protocols for the use of **Acid Red 35** as a fluorescent dye exist, protocols for other fluorescent "Acid Red" dyes, such as the hypothetical protocols for Acid Red 315, can offer a starting point for researchers wishing to investigate the potential fluorescence of **Acid Red 35**.

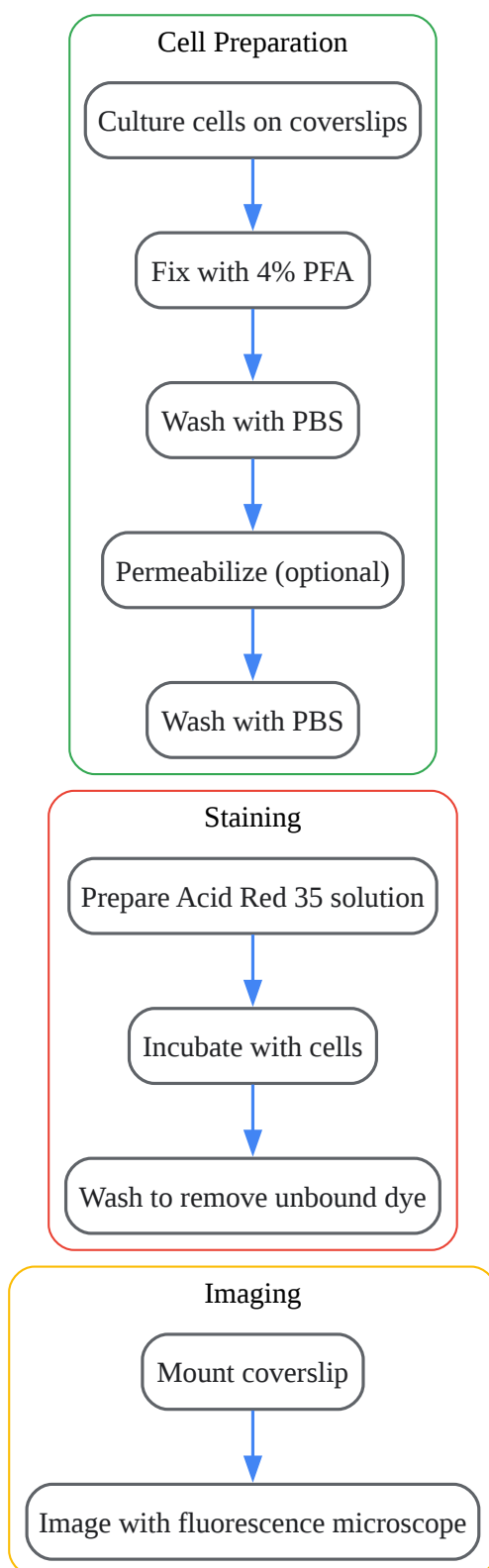
General Staining Protocol for Fixed Cells (Hypothetical)

This protocol is a generalized procedure and would require significant optimization for **Acid Red 35**.

Materials:

- **Acid Red 35**
- Phosphate-buffered saline (PBS)
- Paraformaldehyde (PFA) for fixation
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Mounting medium
- Fluorescence microscope

Workflow:



[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for fixed cell staining.

Procedure:

- **Cell Culture and Fixation:** Grow cells on a suitable substrate (e.g., glass coverslips). Fix the cells with a standard fixative like 4% paraformaldehyde.
- **Washing:** Wash the fixed cells thoroughly with PBS to remove the fixative.
- **Permeabilization (Optional):** If targeting intracellular structures, permeabilize the cell membranes with a detergent such as Triton X-100.
- **Staining:** Prepare a dilute solution of **Acid Red 35** in PBS. The optimal concentration would need to be determined empirically, likely in the low micromolar range. Incubate the cells with the dye solution.
- **Washing:** Wash the cells extensively with PBS to remove any unbound dye.
- **Mounting and Imaging:** Mount the coverslips onto microscope slides and image using a fluorescence microscope with appropriate filter sets. The selection of excitation and emission filters would require initial spectroscopic characterization of the dye.

Conclusion and Future Directions

Currently, there is a significant lack of data to support the use of **Acid Red 35** as a fluorescent dye in research. The core requirements for its application, including its photophysical properties and established experimental protocols, are not available in the public domain.

For researchers interested in the potential fluorescence of this dye, the initial and most critical step would be to perform a thorough photophysical characterization. This would involve measuring its absorption and fluorescence spectra in various solvents to determine its excitation and emission maxima, molar absorptivity, and quantum yield. Should **Acid Red 35** prove to have useful fluorescent properties, further research would be needed to develop and validate protocols for its use in biological applications such as cell staining, protein labeling, and as a fluorescent probe for specific analytes or cellular environments. Without this fundamental data, its utility as a fluorescent research tool remains speculative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Acid Red 35 as a Fluorescent Dye in Research: A Technical Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266041#acid-red-35-as-a-fluorescent-dye-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com